

Benchmarking Acid Yellow 61: A Comparative Guide for Industrial Applications

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **Acid Yellow 61** against several key alternatives in industrial applications, with a focus on dyeing processes for textiles such as wool, silk, and polyamide. The following sections present quantitative performance data, detailed experimental protocols for key fastness tests, and visualizations of the dyeing workflow to aid in the selection of the most suitable dye for your specific needs.

Comparative Performance Data

The performance of **Acid Yellow 61** and its alternatives is summarized in the table below. The data has been compiled from various technical data sheets and industry sources. Key performance indicators include light, washing, perspiration, and crocking (rubbing) fastness, as well as solubility, which are critical for the durability and application of the dyes in industrial settings.

Dye Name	C.I. Name	Light Fastness (ISO 105-B02)	Washing Fastness (AATCC 61)	Perspiration Fastness (ISO 105-E04)	Crocking/ Rubbing Fastness (AATCC 8)	Solubility in Water
Acid Yellow 61	18968	5-6	4-5	4-5	4-5	35 g/L at 90°C[1]
Acid Yellow 23	19140	4-5[2]	2-3[2]	-	-	200-250 g/L at 90°C[2][3]
Acid Yellow 36	13065	2-3[4]	2[4]	-	-	100-110 g/L[4]
Acid Yellow 42	22910	-	-	-	-	Soluble
Acid Yellow 49	18640	5-6[5]	2-3[5]	-	-	Soluble[5]
Acid Yellow 73	45350	5[6]	-	-	-	200-250 g/L at 90°C[3]
Acid Yellow 232	-	High	High[7]	-	-	Soluble

Note: A hyphen (-) indicates that data was not readily available in the searched sources. Fastness is typically rated on a scale of 1 to 5 or 1 to 8, with higher numbers indicating better performance.

Experimental Protocols

To ensure accurate and reproducible benchmarking, standardized testing protocols are essential. The following are detailed methodologies for the key fastness experiments cited in this guide.

Light Fastness Test (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Methodology:

- **Specimen Preparation:** A specimen of the dyed textile is mounted on a cardboard frame.
- **Exposure:** The specimen is exposed to a xenon arc lamp under controlled conditions of temperature and humidity.
- **Blue Wool References:** Simultaneously, a set of blue wool references with known light fastness (rated 1 to 8) are exposed alongside the specimen.
- **Assessment:** The change in color of the specimen is assessed by comparing it with the fading of the blue wool references. The light fastness rating is the number of the blue wool reference that shows a similar degree of fading.

Washing Fastness Test (AATCC Test Method 61)

This accelerated test is designed to evaluate the colorfastness of textiles to home and commercial laundering.

Methodology:

- **Specimen Preparation:** A specimen of the dyed fabric is stitched together with a multi-fiber test fabric.
- **Washing Procedure:** The composite specimen is placed in a stainless steel container with a specified amount of detergent solution and stainless steel balls. The container is then agitated in a laundering apparatus at a specified temperature and for a set duration to simulate multiple wash cycles.
- **Rinsing and Drying:** After the washing cycle, the specimen is removed, rinsed with water, and dried.

- **Assessment:** The change in color of the specimen and the staining of the adjacent multi-fiber test fabric are evaluated using the Gray Scale for Color Change and the Gray Scale for Staining, respectively.

Perspiration Fastness Test (ISO 105-E04)

This method assesses the resistance of the color of textiles to the effects of human perspiration.

Methodology:

- **Specimen Preparation:** A specimen of the dyed textile is placed between two pieces of a specified adjacent fabric to form a composite specimen.
- **Treatment:** The composite specimen is immersed in a simulated alkaline or acidic perspiration solution for a specific period.
- **Pressure Application:** The specimen is then placed between two glass or acrylic plates and subjected to a specified pressure in a testing device.
- **Drying:** The device containing the specimen is placed in an oven at a set temperature for a defined duration.
- **Assessment:** The change in color of the specimen and the staining of the adjacent fabrics are evaluated using the respective Gray Scales.

Crocking (Rubbing) Fastness Test (AATCC Test Method 8)

This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.

Methodology:

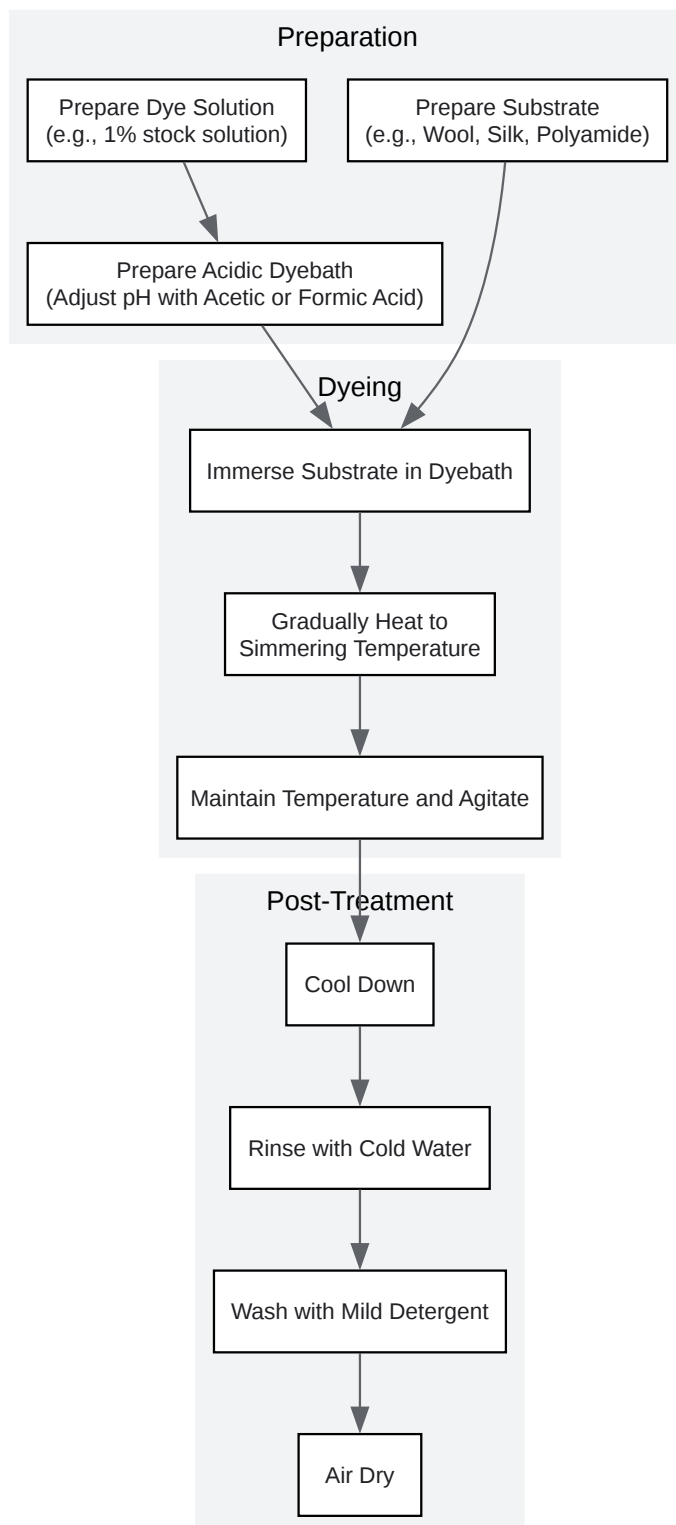
- **Specimen Preparation:** A specimen of the dyed fabric is mounted on the base of a crockmeter.

- **Rubbing:** A standard white cotton cloth (crocking cloth) is mounted on a rubbing finger, which is then passed back and forth over the test specimen a specified number of times with a constant pressure.
- **Wet and Dry Testing:** The test is performed with both a dry and a wet crocking cloth.
- **Assessment:** The amount of color transferred to the white crocking cloth is assessed by comparing it with the Chromatic Transference Scale or the Gray Scale for Staining.

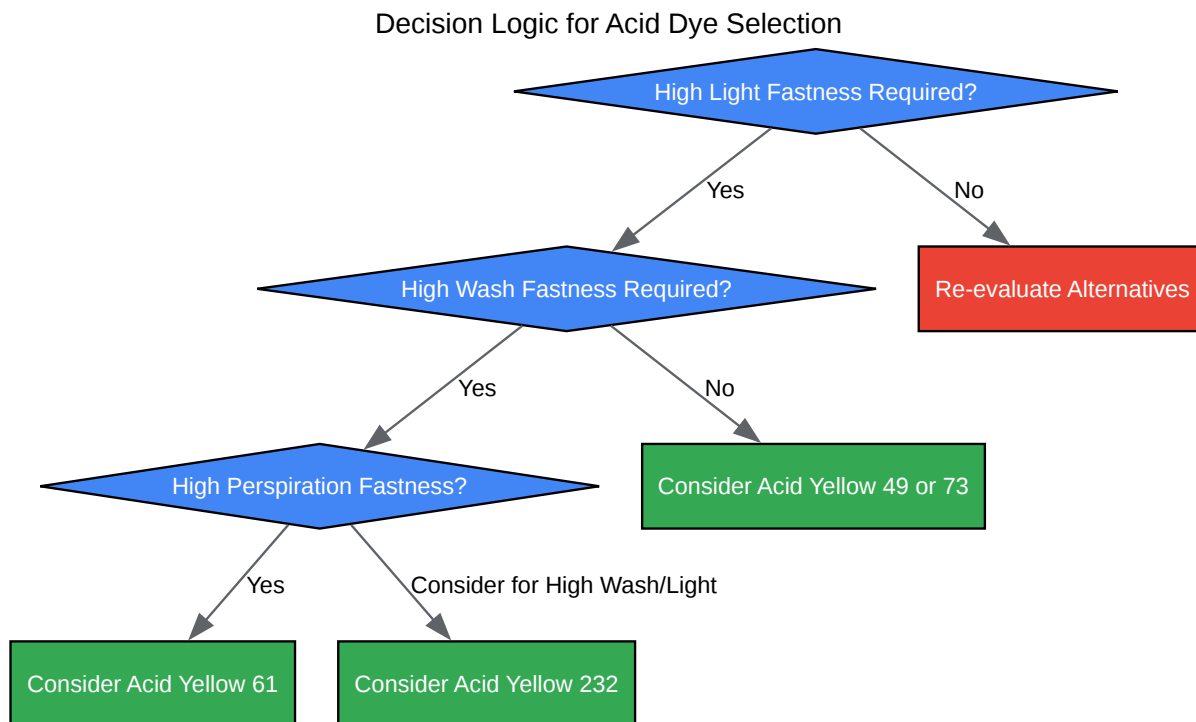
Visualizing the Dyeing Process Workflow

The following diagrams illustrate the general workflow for the application of acid dyes in a laboratory setting and the decision-making process for selecting a suitable dye based on performance requirements.

General Laboratory Workflow for Acid Dyeing

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Caption: General Laboratory Workflow for Acid Dyeing.



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Caption: Decision Logic for Acid Dye Selection.

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